

# Application Notes and Protocols for Perfluoromethyldecalin as a Dielectric Fluid

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## Compound of Interest

Compound Name: Perfluoromethyldecalin

Cat. No.: B3415980

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## Introduction

**Perfluoromethyldecalin**, a perfluorinated derivative of methyldecalin, is a chemically and biologically inert fluorocarbon liquid.<sup>[1]</sup> Its unique combination of properties, including high dielectric strength, thermal stability, chemical inertness, and non-flammability, makes it an excellent candidate for use as a dielectric fluid in a variety of demanding applications.<sup>[2]</sup> These applications range from direct contact cooling of electronics to high voltage insulation.<sup>[2]</sup> This document provides detailed application notes, protocols for testing its dielectric properties, and an overview of its key characteristics.

**Perfluoromethyldecalin** is noted for its high electrical resistivity and dielectric strength, which are crucial for insulating and cooling high-voltage components.<sup>[2]</sup> Unlike conventional mineral oils, it is non-flammable and offers superior thermal stability, capable of operating at temperatures up to 400°C.<sup>[1][2]</sup> Furthermore, its low viscosity allows for efficient circulation and heat transfer.<sup>[3]</sup>

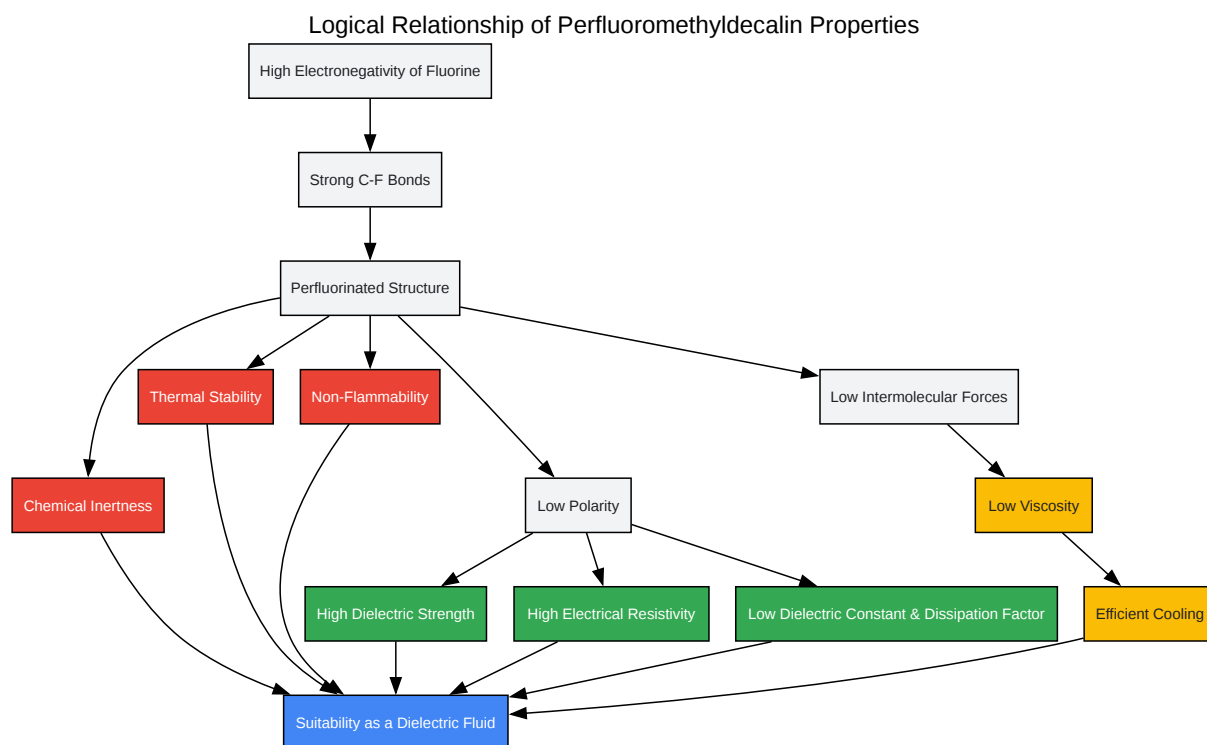
## Key Properties and Characteristics

**Perfluoromethyldecalin** exhibits a range of physical and chemical properties that make it highly suitable as a dielectric fluid. A summary of these properties is presented in the table below.

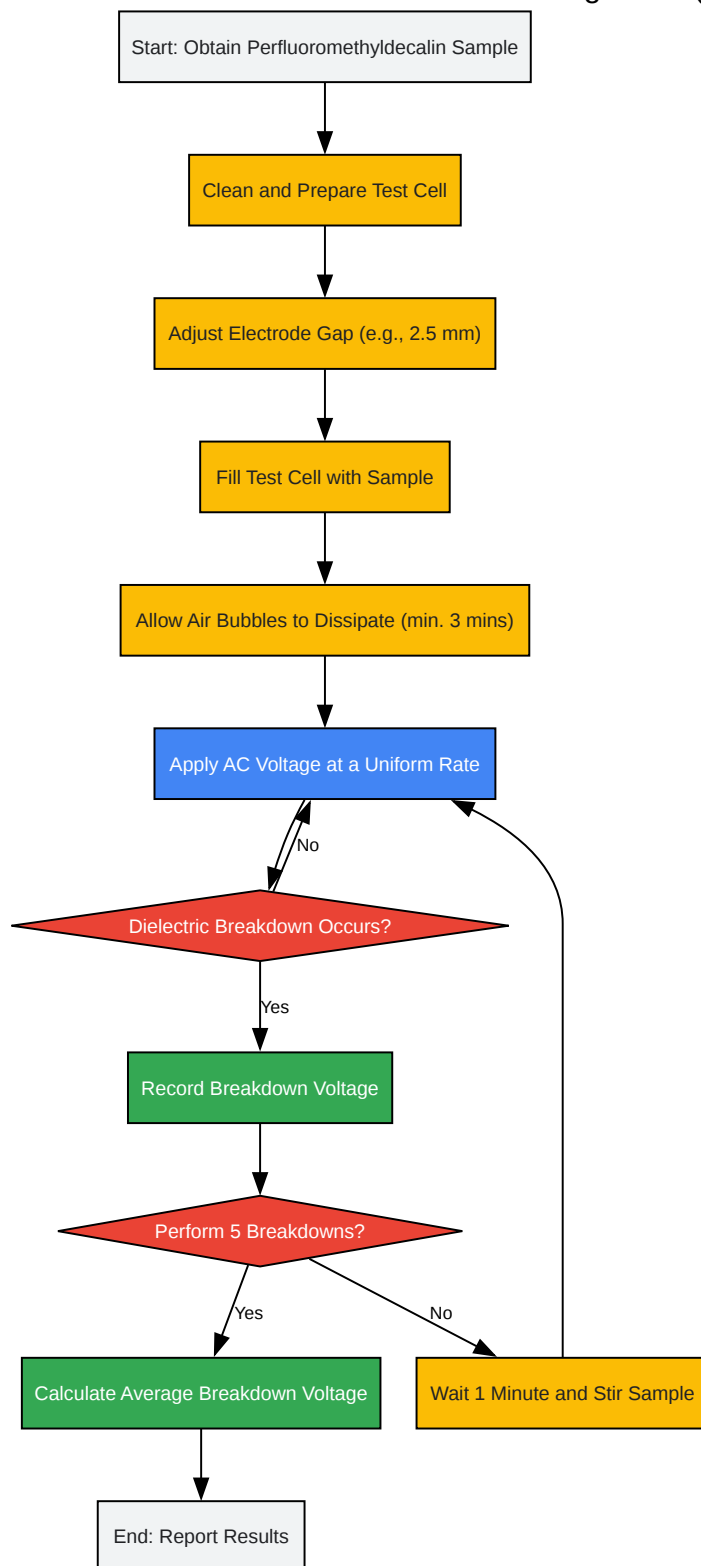
Property	Value	Reference
Chemical Formula	C <sub>11</sub> F <sub>20</sub>	[1]
Molecular Weight	512.09 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Boiling Point	160 °C	[1]
Melting Point	-70 °C	[1]
Density	1.972 g/mL	[1]
Dielectric Strength	20 kV/mm @ 50 Hz	[3]
Electrical Resistivity	10 <sup>15</sup> Ω cm	[2]
Dielectric Constant	Low (Specific value not available, characteristic of perfluorocarbons)	[3]
Dissipation Factor	Very Low (Specific value not available, characteristic of perfluorocarbons)	[3]
Thermal Stability	Stable to over 400 °C	[1]
Flammability	Non-flammable	[2]

## Logical Relationship of Properties for Dielectric Applications

The suitability of **Perfluoromethyldecalin** as a dielectric fluid stems from the interplay of its fundamental chemical and physical properties. The following diagram illustrates these relationships.



## Experimental Workflow for Dielectric Breakdown Voltage Test (ASTM D877)

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## References

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